

Eupalinilide C: A Technical Guide on its Discovery, Isolation, and Biological Context

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eupalinilide C is a naturally occurring sesquiterpene lactone, a class of secondary metabolites known for their diverse and potent biological activities. First isolated in 2004, this compound is part of a larger family of complex phytochemicals derived from the plant genus Eupatorium, which has a long history in traditional medicine. This technical guide provides an in-depth overview of the discovery, isolation, and initial biological evaluation of **Eupalinilide C**, presenting the available data in a structured format to support further research and development.

Historical Context and Discovery

Eupalinilide C was first identified by a team of researchers led by Huo, Yang, Ding, and Yue, who were investigating the cytotoxic constituents of Eupatorium lindleyanum DC., a plant used in traditional Chinese medicine.[1] Their work, published in the Journal of Natural Products in 2004, detailed the isolation and structure elucidation of ten new guaiane-type sesquiterpene lactones, one of which was named **Eupalinilide C**.[1] This discovery was part of a broader effort to identify novel anticancer agents from natural sources.

The plant material, the whole of Eupatorium lindleyanum, was collected and subjected to a systematic extraction and isolation process to yield a series of previously unknown compounds. The structural determination of **Eupalinilide C** and its congeners was accomplished through



extensive spectroscopic analysis, primarily using one-dimensional and two-dimensional nuclear magnetic resonance (NMR) techniques.[1]

Physicochemical Properties of Eupalinilide C

A summary of the key physicochemical properties of **Eupalinilide C** is provided in the table below.

Property	Value
Molecular Formula	C20H24O7
Molecular Weight	376.40 g/mol
CAS Number	757202-11-2
Class	Sesquiterpene Lactone (Guaianolide)
Source Organism	Eupatorium lindleyanum DC.

Experimental ProtocolsIsolation of Eupalinilide C

The following is a detailed description of the experimental protocol for the isolation of **Eupalinilide C**, as reported by Huo et al. (2004).

Plant Material and Extraction: The whole plants of Eupatorium lindleyanum were collected, airdried, and powdered. The powdered plant material was then extracted exhaustively with 95% ethanol at room temperature. The resulting crude extract was concentrated under reduced pressure to yield a residue.

Fractionation and Purification: The crude ethanol extract was suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate. The chloroform-soluble fraction, which showed promising bioactivity, was subjected to further separation.

This fraction was chromatographed on a silica gel column, eluting with a gradient of chloroform-methanol to yield several sub-fractions. Fractions containing compounds of interest were further purified by repeated column chromatography on silica gel and preparative thin-layer



chromatography (TLC). Final purification was achieved by recrystallization to afford pure **Eupalinilide C**.

Structure Elucidation

The chemical structure of **Eupalinilide C** was determined using a combination of spectroscopic methods:

- ¹H NMR and ¹³C NMR: Provided the carbon framework and proton environments.
- 2D NMR (COSY, HMQC, HMBC): Established the connectivity of protons and carbons, allowing for the complete assignment of the molecular structure.
- Mass Spectrometry (MS): Determined the molecular weight and elemental composition.

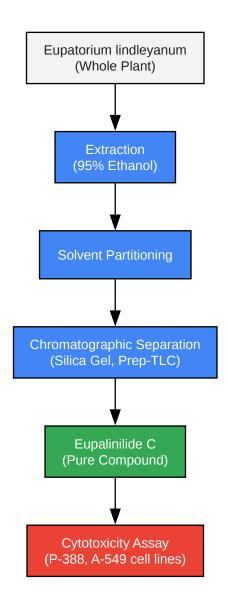
Biological Activity

In the initial study, **Eupalinilide C** was evaluated for its cytotoxic activity against two cancer cell lines: murine lymphocytic leukemia (P-388) and human lung carcinoma (A-549).[1] While the study highlighted the potent cytotoxicity of its sister compounds, Eupalinilide B and E, specific quantitative data for **Eupalinilide C** was not prominently reported in the abstract, suggesting it may have exhibited weaker activity in this initial screen.[1] Subsequent research has largely focused on the more potent analogues, leaving the biological profile of **Eupalinilide C** less characterized.

Signaling Pathways and Experimental Workflows

To visualize the general workflow of natural product discovery and the context of cytotoxicity testing, the following diagrams are provided.





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Caption: General workflow for the isolation and initial biological screening of **Eupalinilide C**.

Conclusion and Future Directions

Eupalinilide C is a sesquiterpene lactone with a well-defined structure, isolated from Eupatorium lindleyanum. While its initial discovery was part of a search for cytotoxic compounds, its specific biological activity and mechanism of action remain largely unexplored, especially in comparison to its more potent analogues like Eupalinilide E. The detailed protocols for its isolation and characterization provide a solid foundation for producing this compound for further study.



Future research should focus on a more comprehensive evaluation of the biological activities of **Eupalinilide C**. This could include broader cytotoxicity screening against a larger panel of cancer cell lines, as well as investigation into other potential therapeutic areas such as anti-inflammatory, antimicrobial, or immunomodulatory activities, which are common for this class of compounds. Elucidating the mechanism of action of **Eupalinilide C**, even if it is less potent than its relatives, could provide valuable structure-activity relationship insights for the development of new therapeutic agents based on the guaianolide scaffold.

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References

- 1. Cytotoxic sesquiterpene lactones from Eupatorium lindleyanum PubMed [pubmed.ncbi.nlm.nih.gov]
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